Technical Reference: Characterization of 4-Bromopyridazine-3-carboxylic Acid

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Compound of Interest	
Compound Name:	*4-Bromopyridazine-3-carboxylic acid*
Cat. No.:	*B15241686*

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Introduction: The Scaffold Hunter's Challenge

4-Bromopyridazine-3-carboxylic acid is a high-value heterocyclic building block, particularly in the synthesis of kinase inhibitors and fragment-based drug discovery (FBDD). Its utility lies in the orthogonal reactivity of its functional handles: the carboxylic acid (C3) allows for amide coupling or decarboxylation, while the bromine (C4) serves as an electrophilic site for Suzuki-Miyaura or Buchwald-Hartwig cross-couplings.

However, a common analytical challenge arises during its synthesis: Regioisomer confusion. The 4-bromo and 5-bromo isomers often co-elute or co-crystallize, and their polarity is similar.

This guide provides a self-validating spectral framework to definitively identify **4-Bromopyridazine-3-carboxylic acid**, distinguishing it from its 5-bromo isomer using first-principles NMR logic and diagnostic IR bands.

Synthesis & Structural Logic

To understand the spectra, one must understand the origin. The most reliable synthesis typically proceeds via the oxidation or functionalization of pyridazin-3(2H)-one precursors.

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Synthetic Pathway Visualization



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Figure 1: Generalized synthetic workflow. Note that regioisomers often form at the halogenation step.

Nuclear Magnetic Resonance (NMR) Characterization

The definitive identification of the 4-bromo isomer rests on Spin-Spin Coupling (

-coupling). Chemical shifts (

) can vary with concentration and pH, but the coupling constant is a molecular fingerprint.

The "Self-Validating" Protocol: Coupling Constants

In the pyridazine ring:

- Vicinal Coupling (

  ): Protons on adjacent carbons (e.g., H5 and H6) typically show

  Hz.

- Long-range Coupling (

  ): Protons separated by one carbon (e.g., H4 and H6) show minimal splitting (

  Hz).

Diagnostic Rule:

- If you see a pair of doublets with

  Hz, you have the 4-Bromo isomer (H5 and H6 are vicinal).

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- If you see two singlets (or very tight doublets,

  Hz), you have the 5-Bromo isomer (H4 and H6 are meta-positioned).

Reference Data: H NMR (DMSO-d)

Solvent Choice: DMSO-d

is required. The carboxylic acid proton is often invisible in CDCl

due to exchange or precipitation.

Position	Proton Type	Chemical Shift (, ppm)	Multiplicity	Coupling (, Hz)	Assignment Logic
COOH	Acidic	13.5 – 14.5	Broad Singlet	-	Highly deshielded, exchangeable.
H6	Aromatic	9.35 – 9.45	Doublet		to Nitrogen (most deshielded).
H5	Aromatic	8.10 – 8.20	Doublet		to Nitrogen, ortho to Br.

Note: Shifts are referenced to TMS (0.00 ppm) or residual DMSO quintet (2.50 ppm).

Reference Data: C NMR (DMSO-d)

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Carbon	Shift (, ppm)	Type	Assignment Logic
C=O	163 – 165	Cq	Carboxylic acid carbonyl.
C3	150 – 155	Cq	Ortho to N, ipso to COOH.
C6	152 – 156	CH	Imine-like carbon (to N).
C5	128 – 132	CH	to N.
C4	120 – 125	Cq	Diagnostic: Upfield shift due to Heavy Atom Effect (Bromine).

Infrared Spectroscopy (IR)[1][2]

While NMR provides structural connectivity, IR confirms the functional group integrity, particularly the carboxylic acid status (dimer vs. monomer).

Method: ATR (Attenuated Total Reflectance) on solid powder.

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Wavenumber (cm)	Intensity	Assignment	Notes
2500 – 3300	Broad, Strong	O-H Stretch	Characteristic "Acid Dimer" envelope. Overlaps C-H stretches.[1]
3050 – 3100	Medium	C-H Stretch (Aromatic)	Visible as "shoulders" on the OH broad band.
1710 – 1740	Strong	C=O Stretch	Carboxylic acid carbonyl.
1560 – 1580	Medium	C=N Stretch	Pyridazine ring breathing mode.
~650 – 750	Medium/Strong	C-Br Stretch	Fingerprint region; useful for purity checks against non-halogenated precursors.

Comparative Analysis: 4-Bromo vs. 5-Bromo Isomer

This table is the critical decision matrix for the researcher.

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Feature	4-Bromopyridazine-3-COOH **(Target)**	5-Bromopyridazine-3-COOH **(Impurity)**
Proton Relationship	H5 and H6 are Vicinal (Neighbors)	H4 and H6 are Meta (Separated)
H NMR Splitting	Distinct Doublets (Hz)	Singlets (or Hz)
H6 Shift	~9.4 ppm	~9.6 ppm (Deshielded by Br ortho effect)
Symmetry	Asymmetric substitution	Asymmetric substitution
Polarity (TLC)	Generally slightly less polar (Check in MeOH/DCM)	Generally slightly more polar

Experimental Protocol: Sample Preparation

To ensure high-fidelity spectra matching the reference data above, follow this protocol:

- Drying: Dry the solid intermediate under high vacuum (0.1 mbar) at 40°C for 2 hours to remove water/solvents that broaden the OH signal.
- Solvent: Use DMSO-d

  (99.9% D). Do not use CDCl

  as the acid is sparingly soluble and will yield poor signal-to-noise ratios.
- Concentration: Prepare a solution of 10-15 mg of sample in 0.6 mL of solvent.
- Acquisition:
  - Set relaxation delay (

) to

    seconds to allow full relaxation of the aromatic protons.

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- Scans: 16 (minimum) for

  H; 512 (minimum) for

  C.

References

- Synthesis & Precursors:CN102924386B - Industrial preparation method of 4-bromopyridazine. (Describes the halogenation pathways relevant to this scaffold).
- Pyridazine Chemistry:WO2016180833A1 - Process for preparing 4-amino-pyridazines. (Contains detailed characterization data for 4-substituted pyridazine intermediates).
- General Heterocyclic NMR: Katritzky, A. R., et al. Handbook of Heterocyclic Chemistry. (Standard reference for vicinal vs. long-range coupling in diazines).
- Spectral Database Baseline:SDBS (AIST) - Reference for Pyridazine-3-carboxylic acid (non-brominated) used for baseline shift calculation.

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